

Revolutionizing Kinase Screening: A High-Throughput Approach with Immobilized Metal Affinity Capture (IMAC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *iMAC2*

Cat. No.: *B1667711*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

The discovery of novel kinase inhibitors is a cornerstone of modern drug development, targeting a class of enzymes central to numerous signaling pathways implicated in diseases such as cancer and inflammatory disorders. High-throughput screening (HTS) methodologies are essential for rapidly evaluating large compound libraries to identify promising lead candidates. Immobilized Metal Affinity Capture (IMAC) has emerged as a robust and versatile platform for HTS of kinase activity. This technology leverages the reversible interaction between phosphorylated substrates and chelated metal ions to quantify enzyme activity, offering a non-radioactive and sensitive assay format amenable to automation. This document provides a detailed overview of the principles of IMAC-based kinase assays, protocols for implementation in an HTS setting, and data presentation guidelines.

Principle of the IMAC-based Kinase Assay

The IMAC-based kinase assay is founded on the principle of capturing phosphorylated molecules on a solid support matrix functionalized with a metal-chelate complex. Typically, a peptide or protein substrate designed for a specific kinase is used.

- **Kinase Reaction:** The kinase enzyme transfers a phosphate group from ATP to the substrate.
- **Capture:** The reaction mixture is transferred to an IMAC support (e.g., a 96- or 384-well plate coated with a metal chelate like Ni-NTA or Ga-NTA). The negatively charged phosphate groups on the phosphorylated substrate exhibit a strong affinity for the positively charged metal ions and are selectively captured.
- **Washing:** Unphosphorylated substrate, enzyme, and other reaction components are washed away.
- **Detection:** The amount of captured, phosphorylated substrate is quantified. A common method involves using a fluorescently labeled substrate, where the fluorescence intensity of the captured substrate is directly proportional to the kinase activity. Alternatively, a specific antibody that recognizes the phosphorylated substrate can be used in a secondary detection step.

In a screening context for inhibitors, a decrease in the captured signal indicates that the test compound is inhibiting the kinase activity.

Data Presentation

Quantitative data from IMAC-based HTS assays should be meticulously organized to facilitate analysis and comparison.

Table 1: Example Kinase Inhibition Screening Data

Compound ID	Concentration (μM)	Fluorescence Intensity (RFU)	% Inhibition
Control (No Inhibitor)	0	15,234	0
Staurosporine (Positive Control)	1	1,256	91.8
Compound A	10	13,890	8.8
Compound B	10	7,543	50.5
Compound C	10	14,987	1.6

Table 2: Assay Performance Metrics

Parameter	Value	Description
Z'-factor	0.78	A measure of assay quality, with > 0.5 considered excellent for HTS.
Signal-to-Background Ratio	12.5	Ratio of the signal from the positive control to the negative control.
CV (%) of Controls	< 5%	Coefficient of variation for positive and negative controls across the plate.

Experimental Protocols

Protocol 1: High-Throughput Screening of Kinase Inhibitors using an IMAC-based Fluorescence Assay

Materials:

- Purified kinase
- Fluorescently labeled kinase substrate (peptide or protein)
- Kinase reaction buffer (specific to the kinase of interest)
- ATP solution
- Test compounds dissolved in DMSO
- IMAC-coated microplates (e.g., 384-well)
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Stop solution (e.g., EDTA to chelate Mg²⁺)

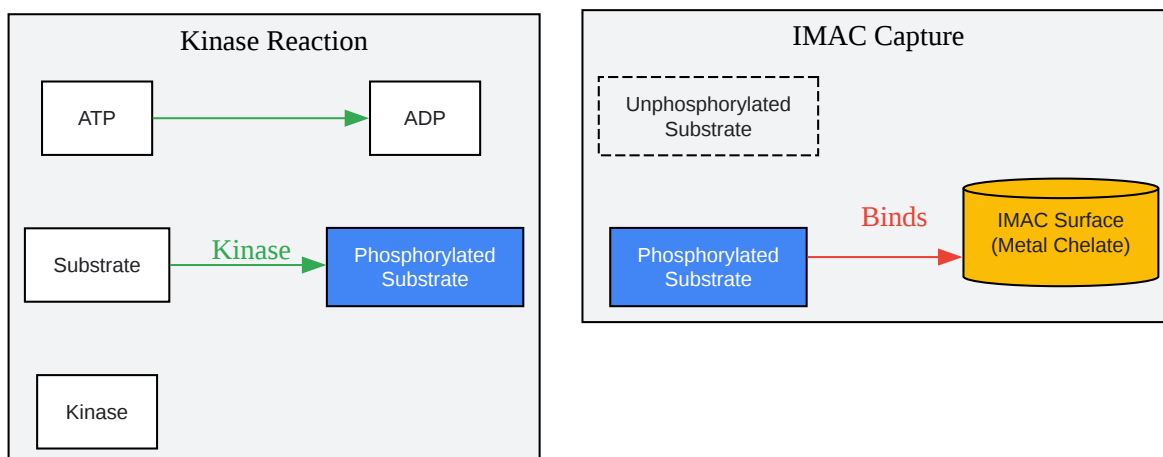
- Plate reader with fluorescence detection capabilities

Procedure:

- Compound Plating:
 - Dispense test compounds and controls (e.g., a known inhibitor and DMSO as a negative control) into the wells of a 384-well assay plate.
- Kinase Reaction:
 - Prepare a master mix containing the kinase and the fluorescently labeled substrate in the kinase reaction buffer.
 - Dispense the kinase/substrate master mix into each well of the assay plate.
 - Prepare an ATP solution in the kinase reaction buffer.
 - To initiate the kinase reaction, add the ATP solution to all wells.
 - Incubate the plate at the optimal temperature (e.g., 30°C) for the desired reaction time (e.g., 60 minutes).
- Stopping the Reaction:
 - Add the stop solution to each well to terminate the kinase reaction.
- Capture of Phosphorylated Substrate:
 - Transfer the reaction mixtures from the assay plate to the IMAC-coated microplate.
 - Incubate the IMAC plate at room temperature for 60 minutes to allow for the capture of the phosphorylated substrate.
- Washing:
 - Gently wash the IMAC plate with the wash buffer to remove unbound components. Repeat the wash step three times.

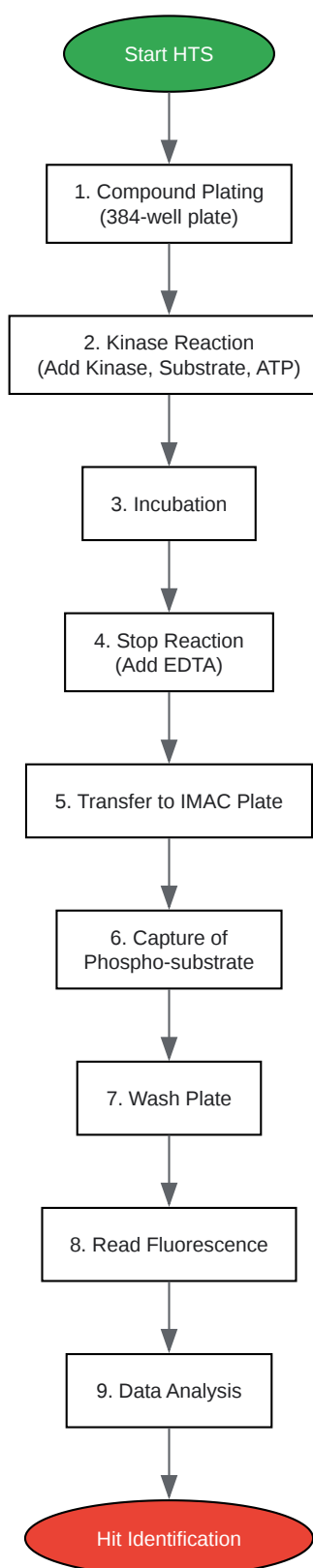
- Detection:
 - Read the fluorescence intensity in each well of the IMAC plate using a plate reader at the appropriate excitation and emission wavelengths for the fluorophore.
- Data Analysis:
 - Calculate the percent inhibition for each test compound relative to the controls.
 - Identify "hits" based on a predefined inhibition threshold.

Visualizations



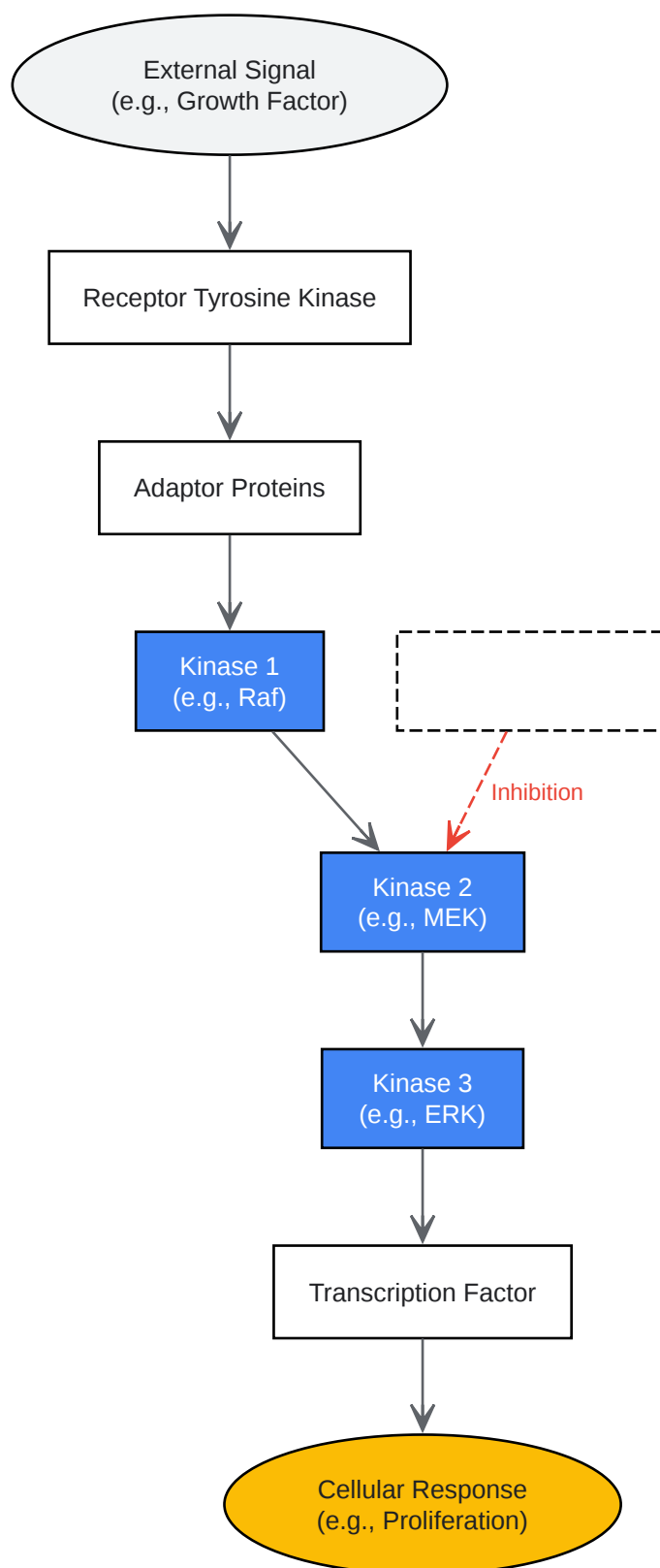
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Caption: Principle of the IMAC-based assay for detecting kinase activity.



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Caption: High-throughput screening workflow using the IMAC-based kinase assay.



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Caption: A generic kinase signaling cascade illustrating a potential target for inhibitors.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com